

Application Note and Protocol: PF-219061 for cAMP Accumulation Assay

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Compound of Interest

Compound Name: PF 219061

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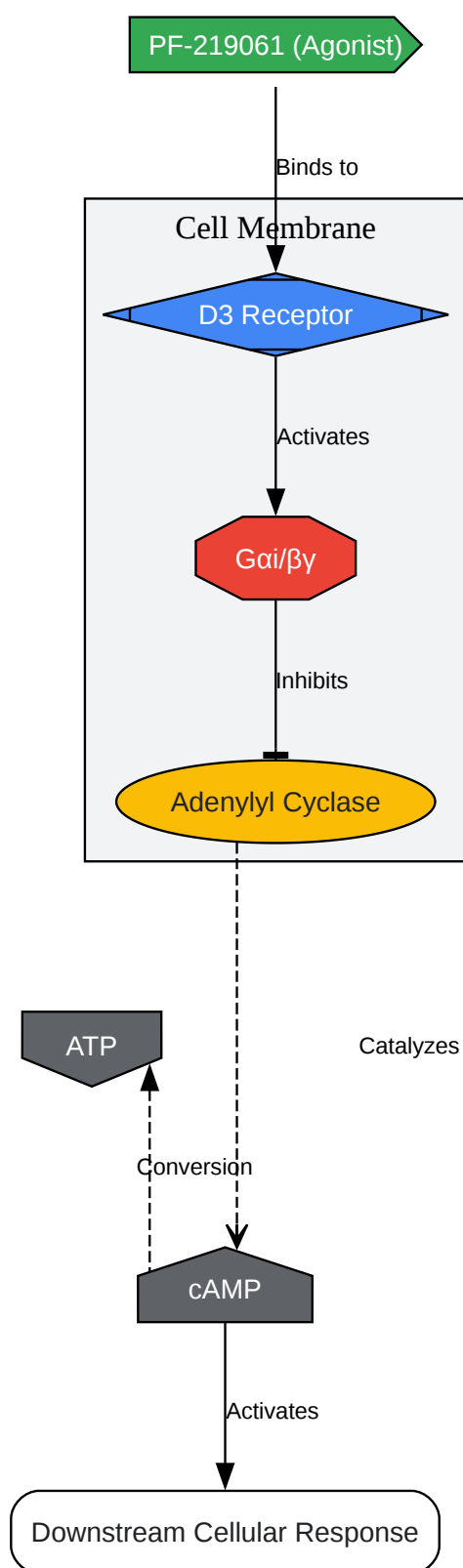
This document provides a detailed protocol for utilizing PF-219061 in a cyclic AMP (cAMP) accumulation assay to characterize its function as a dopamine D3 receptor agonist.

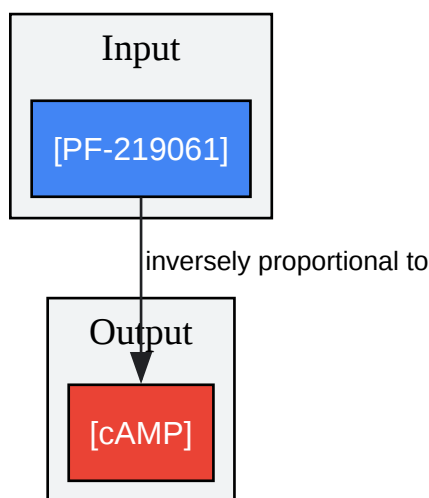
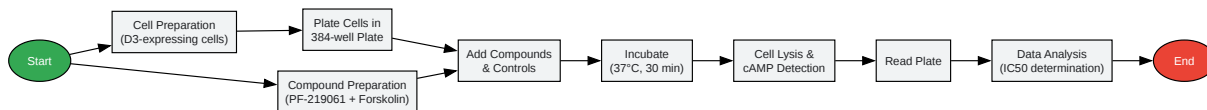
Introduction

PF-219061 is a potent and selective agonist for the dopamine D3 receptor, with a reported EC₅₀ of 15 nM.^[1] The dopamine D3 receptor is a G protein-coupled receptor (GPCR) that primarily couples to the G α i/o subunit. Activation of G α i/o-coupled receptors leads to the inhibition of adenylyl cyclase, the enzyme responsible for converting ATP into cAMP.^{[2][3]} Consequently, agonist stimulation of the D3 receptor results in a decrease in intracellular cAMP levels. This application note describes a robust, cell-based functional assay to measure this decrease in cAMP, thereby quantifying the activity of PF-219061.

The assay is designed for high-throughput screening and detailed pharmacological characterization of compounds targeting the D3 receptor. By measuring the inhibition of forskolin-stimulated cAMP production, researchers can determine the potency and efficacy of D3 receptor agonists like PF-219061.

Signaling Pathway of D3 Receptor-Mediated cAMP Inhibition





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